

A Comprehensive Technical Guide to the Safety and Handling of Z-Glu-OtBu

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Compound of Interest

Compound Name: *z-glu-otbu*

Cat. No.: *B554398*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Z-Glu-OtBu** (N-Carbobenzyloxy-L-glutamic acid 5-tert-butyl ester), a key reagent in peptide synthesis and pharmaceutical research. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of research outcomes.

Chemical Identification and Properties

Z-Glu-OtBu is a derivative of glutamic acid used as a protected amino acid in peptide synthesis.^{[1][2]} Its chemical structure features a benzyloxycarbonyl (Z) protecting group on the amine and a tert-butyl (OtBu) ester protecting the side-chain carboxylic acid.

Table 1: Chemical and Physical Properties of **Z-Glu-OtBu**

Property	Value	Source(s)
IUPAC Name	(2S)-2- {[(benzyloxy)carbonyl]amino}-5 -tert-butoxy-5-oxopentanoic acid	
Synonyms	Z-L-glutamic acid 5-tert-butyl ester, Cbz-L-glutamic acid 1- tert-butyl ester	[3]
CAS Number	3886-08-6	
Molecular Formula	C17H23NO6	
Molecular Weight	337.37 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	81-87 °C	
Solubility	Soluble in methanol and ethanol; insoluble in petroleum ether.	
Boiling Point	522.6 ± 50.0 °C at 760 mmHg	
Flash Point	269.9 ± 30.1 °C	
Density	1.2 ± 0.1 g/cm ³	

Hazard Identification and GHS Classification

Z-Glu-OtBu is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye irritation, with the potential for allergic skin reactions and respiratory irritation.

Table 2: GHS Hazard Classification for **Z-Glu-OtBu**

Hazard Class	Hazard Category	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning	GHS07
Respiratory or Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	GHS07

Experimental Safety Protocols

While specific experimental safety studies for **Z-Glu-OtBu** are not extensively published, the GHS classifications are derived from standardized testing protocols. The following are representative methodologies for assessing the hazards associated with this compound.

General Methodologies for Hazard Assessment:

- **Acute Dermal Irritation/Corrosion:** Typically evaluated using OECD Guideline 404. The substance is applied to the skin of a test animal (commonly a rabbit), and the site is observed for erythema and edema over a period of up to 14 days.
- **Acute Eye Irritation/Corrosion:** Assessed according to OECD Guideline 405. The substance is instilled into the eye of a test animal, and the cornea, iris, and conjunctiva are evaluated for adverse effects.
- **Skin Sensitization:** Commonly determined using the Local Lymph Node Assay (LLNA) as described in OECD Guideline 429. This in vivo method measures the proliferation of

lymphocytes in the draining lymph nodes of mice following exposure to the test substance.

- Acute Inhalation Toxicity: Evaluated based on OECD Guideline 403. This involves exposing animals to the substance via inhalation and observing for adverse health effects and mortality.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's stability.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools and prevent the build-up of electrostatic charge.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Recommended storage temperature is between 2-8°C. Some sources suggest storage at -20°C for long-term stability.
- Keep away from strong oxidizing agents.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when working with **Z-Glu-OtBu**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical goggles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 or P1 dust mask is recommended. In cases of insufficient ventilation, a self-contained breathing apparatus (SCBA) should be used.

Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is necessary.

First Aid Measures:

- **Inhalation:** Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation or a rash develops.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Spill Response:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.

- For small spills, use appropriate tools to carefully sweep or scoop the material into a suitable container for disposal.
- For large spills, use a shovel to place the material into a convenient waste disposal container.
- Avoid generating dust.
- Prevent the material from entering drains or waterways.

Fire-Fighting Measures

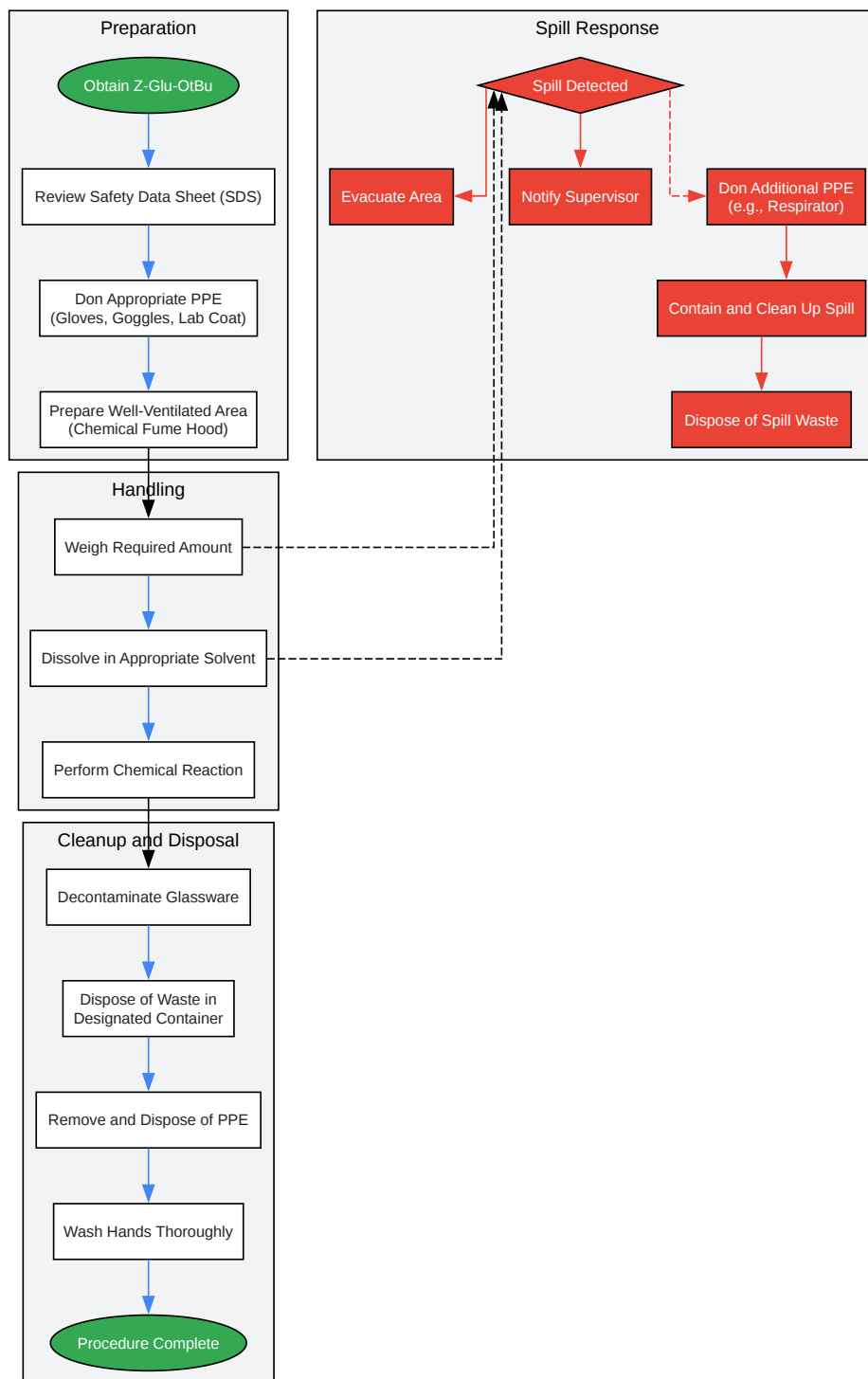
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. For large fires, water spray, fog, or foam can be used. Do not use a water jet.
- Specific Hazards: Hazardous decomposition products include oxides of carbon (CO, CO₂) and nitrogen (NO_x).
- Protective Equipment: Firefighters should wear a positive-pressure self-contained breathing apparatus (SCBA) and full protective gear.

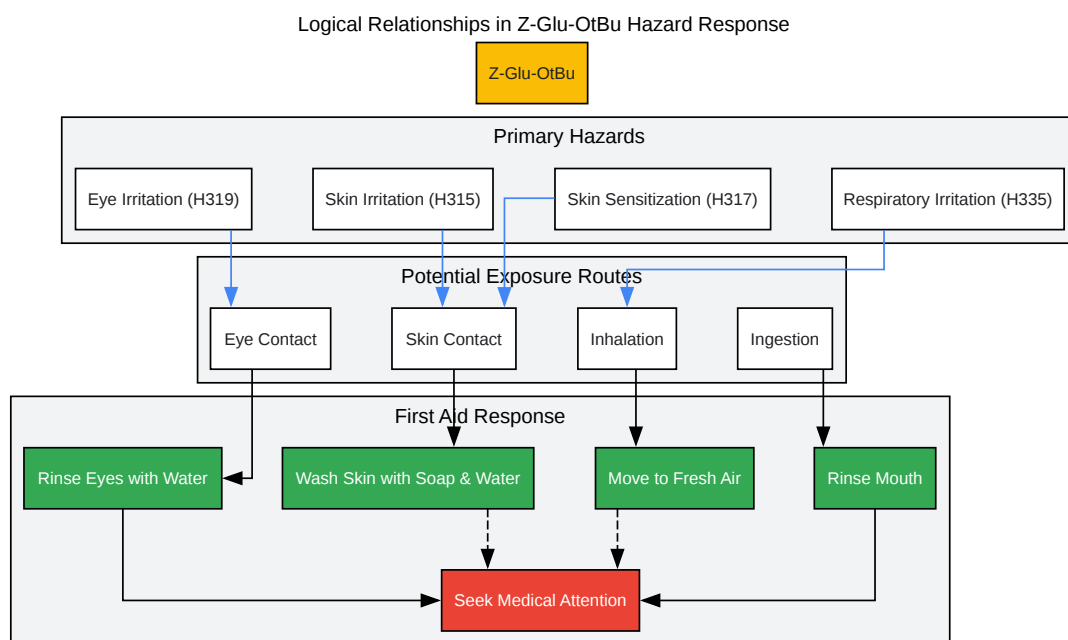
Disposal Considerations

Dispose of **Z-Glu-OtBu** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste should be handled by a licensed professional waste disposal service.

Diagrams

Workflow for Safe Handling of Z-Glu-OtBu

[Click to download full resolution via product page](#)Caption: Workflow for the safe laboratory handling of **Z-Glu-OtBu**.



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Caption: Hazard and first aid response relationships for **Z-Glu-OtBu**.

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